

Technical Guide: 7-Bromobenzofuran-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Bromobenzofuran-2-carboxylic acid

Cat. No.: B1341860

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-Bromobenzofuran-2-carboxylic acid**, a key building block in medicinal chemistry and materials science. It is intended to serve as a valuable resource for professionals engaged in research and development.

Core Chemical Data

7-Bromobenzofuran-2-carboxylic acid is a heterocyclic compound with the chemical formula C₉H₅BrO₃.^[1] Its structure features a benzofuran core, which is a fusion of a benzene ring and a furan ring, with a bromine atom substituted at the 7th position and a carboxylic acid group at the 2nd position.^[2] This arrangement of functional groups makes it a versatile intermediate for the synthesis of more complex molecules.

Physicochemical Properties

A summary of the key quantitative data for **7-Bromobenzofuran-2-carboxylic acid** is presented in the table below. This information is crucial for its handling, storage, and application in chemical syntheses.

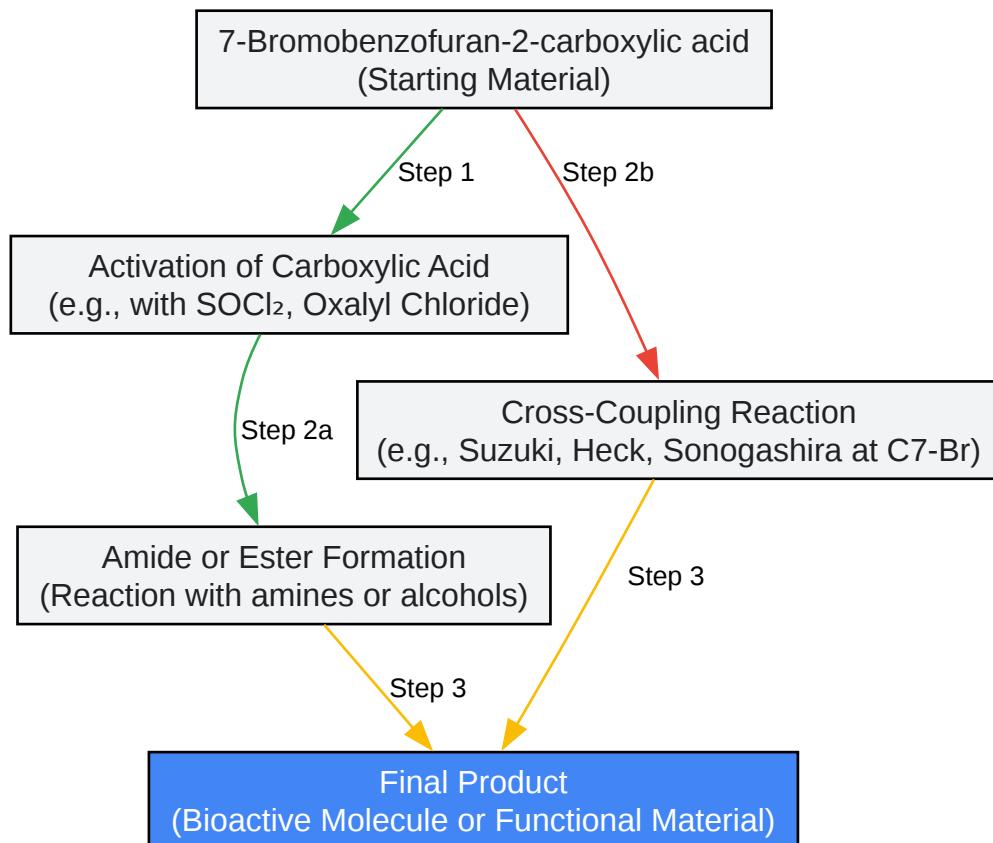
Property	Value	Reference
CAS Number	550998-59-9	[1] [2] [3] [4]
Molecular Weight	241.04 g/mol	[1] [3]
Chemical Formula	C ₉ H ₅ BrO ₃	[1] [3]
Purity	≥97% - 98%	[2] [5]
Physical Form	Powder	[2]
Boiling Point	370.9°C at 760 mmHg	[3]
Storage Conditions	2-8°C, dry seal	[3]
MDL Number	MFCD10699647	[3]

Experimental Protocols

Due to its utility in the synthesis of bioactive molecules, several experimental protocols involving **7-Bromobenzofuran-2-carboxylic acid** have been developed. A general workflow for its use as a synthetic intermediate is outlined below.

General Synthetic Workflow

The following diagram illustrates a typical workflow for the utilization of **7-Bromobenzofuran-2-carboxylic acid** in the synthesis of more complex derivatives, often involving coupling reactions and functional group transformations.



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Caption: General synthetic workflow using **7-Bromobenzofuran-2-carboxylic acid**.

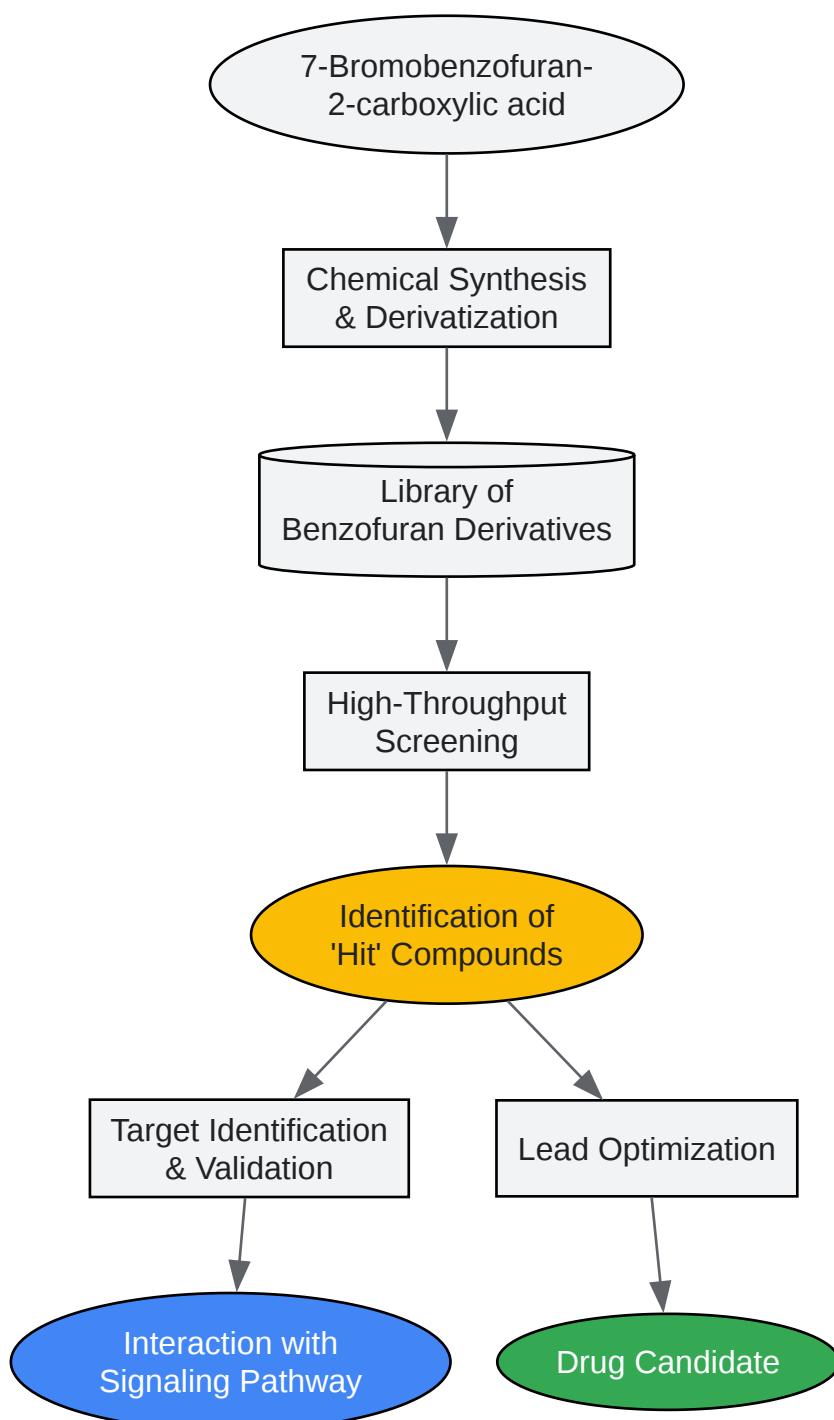
Applications in Research and Development

7-Bromobenzofuran-2-carboxylic acid is a valuable intermediate in the synthesis of a variety of compounds with potential therapeutic applications. Its derivatives have been investigated for their activity as antipsychotics, anti-inflammatory agents, and anticancer drugs. The benzofuran scaffold is a common feature in many biologically active molecules, and the presence of the bromine and carboxylic acid groups provides convenient handles for synthetic modification.

Furthermore, this compound is utilized in the preparation of agrochemicals and functional materials. The bromine atom can participate in various cross-coupling reactions, enabling the construction of complex organic frameworks with tailored electronic and photophysical properties.

Signaling Pathway Interactions

While specific signaling pathways directly involving **7-Bromobenzofuran-2-carboxylic acid** are not extensively documented in publicly available literature, its derivatives are designed to interact with various biological targets. For instance, benzofuran-based compounds have been shown to interact with central nervous system receptors. The logical relationship for designing a drug candidate from this starting material is depicted below.



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Caption: Logical workflow for drug discovery starting from **7-Bromobenzofuran-2-carboxylic acid**.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **7-Bromobenzofuran-2-carboxylic acid**. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal. Standard laboratory practices, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are recommended. The compound should be stored in a cool, dry, and well-ventilated area.

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- To cite this document: BenchChem. [Technical Guide: 7-Bromobenzofuran-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1341860#7-bromobenzofuran-2-carboxylic-acid-cas-number>

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